

Application Notes: Citing Research Papers with Corrigenda

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Compound of Interest

Compound Name: *Corrigendum*

Cat. No.: B026392

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The Importance of the Scientific Record

Maintaining the integrity and accuracy of the scientific literature is paramount. Occasionally, errors are discovered in published articles that necessitate a post-publication correction. These corrections are formally announced through a **corrigendum** or erratum. Understanding the nature of these notices and how to cite the corrected work is essential for ensuring the accuracy of your own research and contributing to a reliable scientific record.

- **Corrigendum:** (Plural: Corrigenda) A notice of a correction to an error made by the authors. [1]
- Erratum: (Plural: Errata) A notice of a correction to an error made by the publisher during production (e.g., typesetting or formatting errors). [1]

For the purposes of citation, most styles treat these corrections similarly. The key principle is to ensure that readers are directed to the most accurate version of the research and are aware that a correction has been made, especially if the error is substantive (e.g., affecting data, results, or conclusions). [2]

When to Cite a Corrigendum

The decision to explicitly mention a **corrigendum** in a citation depends on the citation style and the significance of the correction.

- Substantive Corrections: If the correction impacts the scientific data, methodology, or conclusions of the paper, it is crucial to acknowledge it to prevent the propagation of incorrect information.[\[2\]](#)
- Minor Corrections: Minor typographical errors that do not alter the scientific meaning generally do not require a special notation in the citation, as the digital version of the article is usually corrected directly.[\[2\]](#)

The American Psychological Association (APA) style, for example, advises citing the article as you normally would.[\[2\]](#) The publisher is responsible for ensuring the digital version of the article is corrected and linked to the correction notice, thereby always presenting the reader with the most up-to-date version.[\[2\]](#) However, for other styles or when in doubt, it is best practice to indicate that a correction exists.

Protocols for Citing a Research Paper with a Corrigendum

Below are detailed protocols for citing a research paper that has an accompanying **corrigendum** in three major citation styles: APA, Chicago, and MLA.

Protocol 3.1: APA (American Psychological Association) 7th Edition

The APA style guidance is the most straightforward. It presumes that the digital record is the version of record and that publishers will link the correction to the original article.

Methodology:

- In-text Citation: Cite the article as you normally would, using the author-date format. No mention of the **corrigendum** is needed.
 - Example: (Author, Year)
- Reference List Entry: Create a standard reference list entry for the article. Do not add any information about the **corrigendum**. You are citing the corrected version of the work.[\[2\]](#)

- Format: Author, A. A., Author, B. B., & Author, C. C. (Year). Title of the article. Title of Periodical, volume(issue), pages. --INVALID-LINK--

Rationale: This approach simplifies the citation process and relies on the publisher's responsibility to maintain the scientific record. When a reader retrieves the article using your citation, they will be automatically directed to the corrected version or see a prominent link to the **corrigendum**.[\[2\]](#)

Protocol 3.2: Chicago Manual of Style (17th Edition) - Notes and Bibliography

Chicago style offers flexibility, particularly in the notes, which can be used to provide additional information about a source.

Methodology:

- In-text Citation (Footnote):
 - First Footnote: Cite the original article in full, followed by information about the **corrigendum**.
 - Example:1. John D. Author and Jane A. Smith, "Title of the Original Article," *Journal Name* 55, no. 2 (2020): 235, **corrigendum**, *Journal Name* 55, no. 4 (2020): 512.
 - Subsequent Footnotes (Shortened):
 - Example:2. Author and Smith, "Shortened Title," 235.
- Bibliography Entry: Add the **corrigendum** information to the end of the citation for the original article.
 - Format: Author, John D., and Jane A. Smith. "Title of the Original Article." *Journal Name* 55, no. 2 (2020): 230-245. **Corrigendum**, *Journal Name* 55, no. 4 (2020): 512.

Protocol 3.3: MLA (Modern Language Association) 9th Edition

While the MLA Handbook does not provide an explicit rule for corrigenda, a logical approach is to add the information to the end of the Works Cited entry to provide a complete record of the source.

Methodology:

- In-text Citation: Cite the article as usual using the author-page number format.
 - Example: (Author page)
- Works Cited Entry: After the standard citation for the original article, add a period, followed by information about the **corrigendum**.
 -
 - Example: Smith, John. "The Signaling Pathway in Development." *Journal of Cell Science*, vol. 12, no. 3, May 2019, pp. 45-58. JSTOR, doi:10.1234/jcs.2019.12345. **Corrigendum**, vol. 12, no. 4, Aug. 2019, p. 112.

Data Presentation: Citation Style Summary

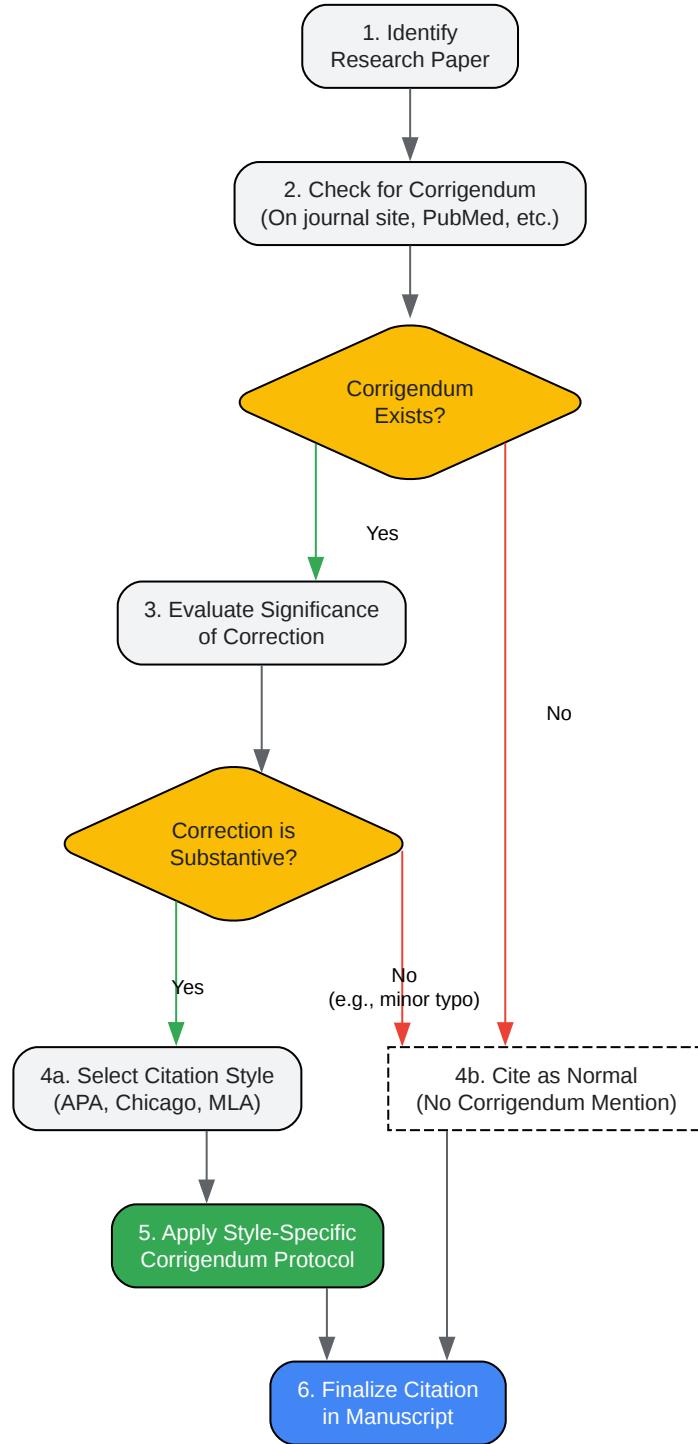
The table below summarizes the recommended citation formats for a research paper with a **corrigendum**.

Citation Style	In-Text Citation Format	Reference List / Bibliography Format
APA 7th Ed.	Standard (Author, Year) format.	Cite the article as normal. No information about the corrigendum is included.
Chicago 17th Ed.	Standard footnote format.	Author, F. M. "Article Title." <i>Journal</i> Vol, no. Issue (Year): Pages. Corrigendum, <i>Journal</i> Vol, no. Issue (Year): Page.
MLA 9th Ed.	Standard (Author Page) format.	Author, F. M. "Article Title." <i>Journal Title</i> , vol. #, no. #, Date, pp. ###-##. Corrigendum, vol. #, no. #, Date, p. #.

Mandatory Visualization: Researcher Workflow

The following diagram illustrates the logical workflow for a researcher when encountering and citing a paper that may have a **corrigendum**.

Workflow for Citing a Paper with a Corrigendum

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Caption: Workflow for identifying and citing a corrected research paper.

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References

- 1. scribbr.com [scribbr.com]
- 2. Correction notices [apastyle.apa.org]
- To cite this document: BenchChem. [Application Notes: Citing Research Papers with Corrigenda]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b026392#how-to-cite-a-research-paper-that-has-a-corrigendum>]

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